

environmental fate and behavior of oxine-copper

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Compound Focus: Oxine-copper

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Environmental Fate Profile of Oxine-Copper

The table below summarizes key environmental fate parameters for **oxine-copper**. Notably, several critical values for soil degradation are currently unavailable in the databases consulted [1].

Parameter	Value	Condition / Notes
Water Solubility	0.07 mg/L	Low; at 20°C and pH 7 [1]
Octanol-Water Partition Coefficient (Log P)	2.46	At pH 7 and 20°C; indicates low mobility [1]
Soil Degradation (Aerobic) - DT ₅₀	Data Gap	"Not available" in database [1]
Aqueous Photolysis DT ₅₀	Data Gap	"Not available" in database [1]
Aqueous Hydrolysis DT ₅₀	Data Gap	"Not available" in database [1]
Photochemical Oxidative DT ₅₀	Cannot be calculated	Indicator of long-range air transport risk [1]

Experimental Protocol: Residue Analysis in Crops

A 2024 study established a sensitive method for analyzing **oxine-copper** residues in cucumber and watermelon using UPLC-MS/MS [2]. The following diagram outlines the experimental workflow.

*Experimental workflow for **oxine-copper** analysis.*

Method Details and Validation

The methodology involves specific procedures and conditions to ensure accuracy [2].

- **Field Trials:** Following Chinese guidelines (NY/T 788-2018), field trials for cucumber and watermelon were conducted in multiple provinces. Samples were collected at predetermined intervals (e.g., 0, 1, 3, 5, 7 days for cucumber) for dissipation and terminal residue studies [2].
- **UPLC-MS/MS Conditions:**
 - **Column:** Waters ACQUITY UPLC BEH HILIC (2.1 × 50 mm, 1.7 μm)
 - **Mobile Phase:** Gradient elution with 0.1% formic acid in deionized water and acetonitrile
 - **Flow Rate:** 0.30 mL/min
 - **Detection:** Electrospray Ionization (ESI) in negative ion mode with Multiple Reaction Monitoring (MRM) [2].
- **Method Validation:** The method was rigorously validated [2]:
 - **Linearity:** $R^2 \geq 0.9980$
 - **Limit of Quantification (LOQ):** 0.01 mg/kg
 - **Accuracy (Recovery):** 75.5–95.8%
 - **Precision (RSD):** 2.27–8.26%

Mechanism of Fungitoxicity

Research on the fungitoxicity of **oxine-copper** suggests its action may involve multiple pathways.

- **Classical View (Metal Chelation):** The most widely held hypothesis is that oxine (8-hydroxyquinoline) acts as a chelator, forming complexes with metals in the environment. These complexes may enter the fungal cell and dissociate, releasing toxic half-chelates that disrupt enzyme systems [1] [3].
- **Revised Understanding:** Later research indicates that oxine itself is inherently fungitoxic, and its activity increases with pH, corresponding to the concentration of its neutral species. The role of metal

oxinates may be as co-toxicants. Copper oxinate's fungitoxicity appears to be independent and is generally not affected by changes in pH or the presence of other metals or chelating agents [3].

Dissipation Behavior in Crops

The established UPLC-MS/MS method was applied to study the dissipation of **oxine-copper** in cucumber and watermelon under field conditions [2].

- **Degradation Pattern:** The dissipation followed **first-order kinetics**.
- **Half-lives:**
 - **Cucumber:** 1.77–2.11 days
 - **Watermelon:** 3.57–4.68 days
- **Terminal Residues:**
 - **Cucumber:** <0.01–0.264 mg/kg
 - **Watermelon:** <0.01–0.0641 mg/kg

Based on these residue levels, the long-term dietary risk probability was calculated to be 64.11%, leading to the conclusion that consumption of these crops does not pose an unacceptable dietary risk to the general population [2].

Toxicity and Regulatory Notes

- **Ecotoxicology:** **Oxine-copper** is highly toxic to aquatic life, with a reported LC₅₀ for rainbow trout of 0.2-0.3 mg/L (48 hours) [4]. It is also classified as a "Forever chemical" under specific rules due to its high aquatic toxicity [1].
- **Mammalian Toxicity:** It has moderate acute oral toxicity in mammals (rat LD₅₀ 300-4700 mg/kg) [1] [4].
- **Regulatory Status:** **Oxine-copper** is **not approved** for use in the European Union under EC Regulation 1107/2009 [1]. It is listed as an "obsolete" fungicide, primarily used as a wood preservative [1].

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